

# Pyrimidifen: Field Application Protocols for Strawberry Cultivation

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## Compound of Interest

Compound Name: **Pyrimidifen**

Cat. No.: **B132436**

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Disclaimer: This document is intended for research and informational purposes only.

**Pyrimidifen** is not approved for agricultural use in all regions, including the European Union and the United Kingdom.<sup>[1]</sup> Users must consult and adhere to local, state, and federal regulations regarding pesticide use. Always refer to the product label for specific application instructions, safety precautions, and legal requirements.

## Introduction

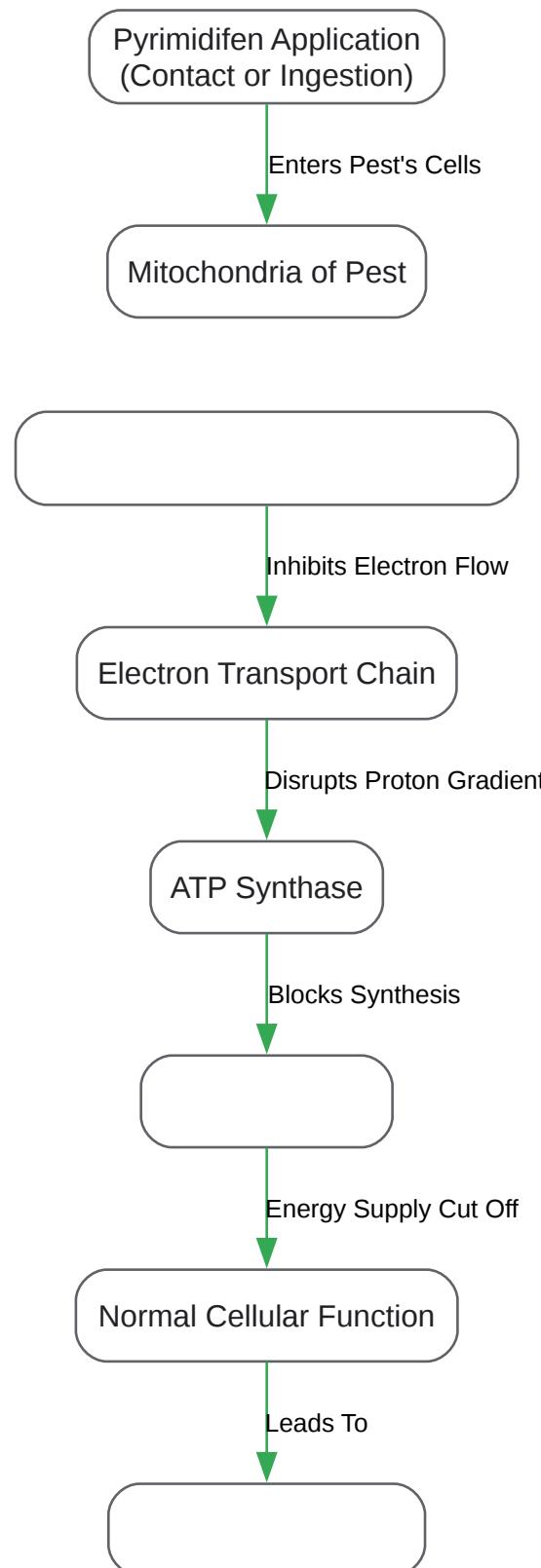
**Pyrimidifen** is a pyrimidinamine-based insecticide and acaricide effective against a wide range of mite species, including the two-spotted spider mite (*Tetranychus urticae*), a significant pest in strawberry cultivation.<sup>[1]</sup> This document provides an overview of **Pyrimidifen**, its mode of action, and detailed protocols for its field application and efficacy testing on strawberries, synthesized from available scientific literature and general pest management guidelines. Due to the limited public availability of specific product labels for **Pyrimidifen** on strawberries, some data, such as application rates and pre-harvest intervals, are based on general acaricide use in strawberries and should be confirmed through field trials.

## Mode of Action

**Pyrimidifen** acts as a mitochondrial complex I electron transport inhibitor (METI).<sup>[1]</sup> By disrupting the production of ATP within the mitochondria of target pests, it effectively inhibits cellular respiration, leading to paralysis and death. It functions as both a contact and stomach

toxin.<sup>[1]</sup> **Pyrimidifen** is classified under the Insecticide Resistance Action Committee (IRAC) Mode of Action Group 21A. To mitigate the development of resistance, it is recommended to rotate **Pyrimidifen** with acaricides from different IRAC groups.

The signaling pathway for **Pyrimidifen**'s mode of action can be visualized as follows:





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## References

- 1. Pyrimidifen [sitem.herts.ac.uk]
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